

standard operating procedure for A-893 handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A-893

Cat. No.: B605061

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Application Notes and Protocols for SH-BC-893

Audience: Researchers, scientists, and drug development professionals.

Note on Nomenclature: The designation "**A-893**" in a biomedical research context refers to the synthetic sphingolipid analog SH-BC-893. This document pertains exclusively to SH-BC-893.

Introduction

SH-BC-893 is a water-soluble, orally bioavailable synthetic sphingolipid analog with potent anti-neoplastic and metabolic regulatory properties.^[1] It functions as a multi-pathway modulator, primarily by inducing the internalization of nutrient transporters and inhibiting lysosome-dependent nutrient generation pathways.^{[1][2]} Its mechanism of action involves the activation of Protein Phosphatase 2A (PP2A), which leads to the mislocalization of the lipid kinase PIKfyve.^{[1][2]} This cascade disrupts endolysosomal trafficking and blocks ceramide-induced mitochondrial fission, offering therapeutic potential in oncology and metabolic diseases such as diet-induced obesity.^{[3][4]}

Physicochemical Properties and Handling

While a specific manufacturer's safety data sheet (SDS) for SH-BC-893 is not publicly available, the following guidelines are based on its known properties and standard laboratory practices for handling bioactive sphingolipid analogs.

2.1. Storage and Stability

- **Lyophilized Powder:** Store desiccated at -20°C for long-term stability. Based on general handling procedures for research peptides and lipids, it can be stored for up to one year under these conditions.^[5]
- **Reconstituted Solutions:** For short-term use, store at $2-8^{\circ}\text{C}$ for a few days. For long-term storage, aliquot the reconstituted solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.^[5]

2.2. Reconstitution

SH-BC-893 is described as a water-soluble compound.^[1] For in vivo studies, it has been successfully administered via oral gavage in water.^[4]

- **Recommended Solvent:** Sterile, nuclease-free water.
- **Procedure:** To reconstitute, add the appropriate volume of sterile water to the vial. Mix by gentle vortexing or swirling to ensure the powder is fully dissolved.^[5] Avoid vigorous shaking to prevent potential degradation of the compound.

2.3. Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety goggles, and nitrile gloves when handling SH-BC-893.^[5]
- **Handling:** Handle the compound in a well-ventilated area. Avoid inhalation of the powder or contact with skin and eyes.
- **Disposal:** Dispose of waste materials containing SH-BC-893 in accordance with local, state, and federal regulations for chemical waste.^[5]

Mechanism of Action

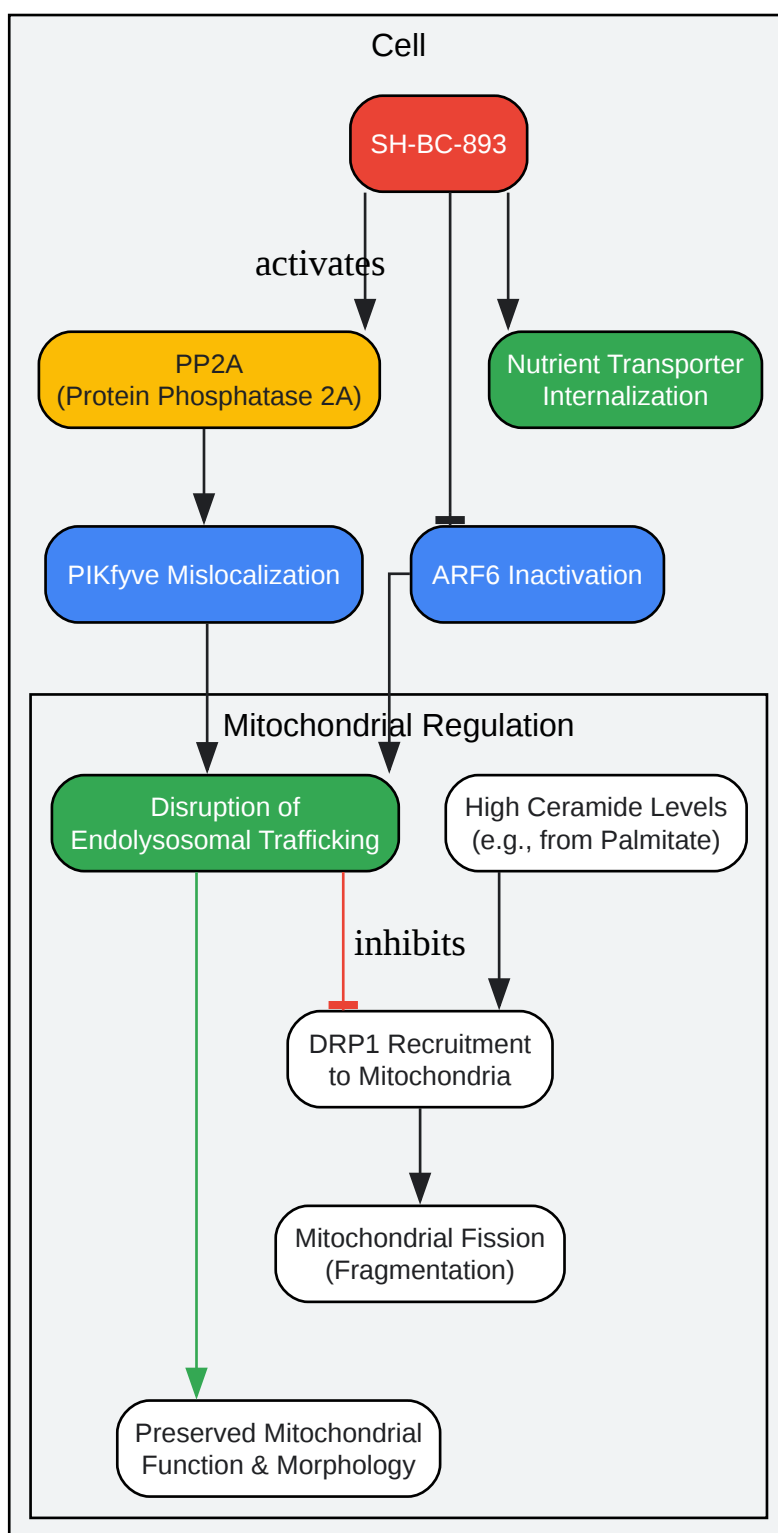
SH-BC-893 exerts its biological effects through a multi-pronged mechanism targeting cellular nutrient access and mitochondrial dynamics.

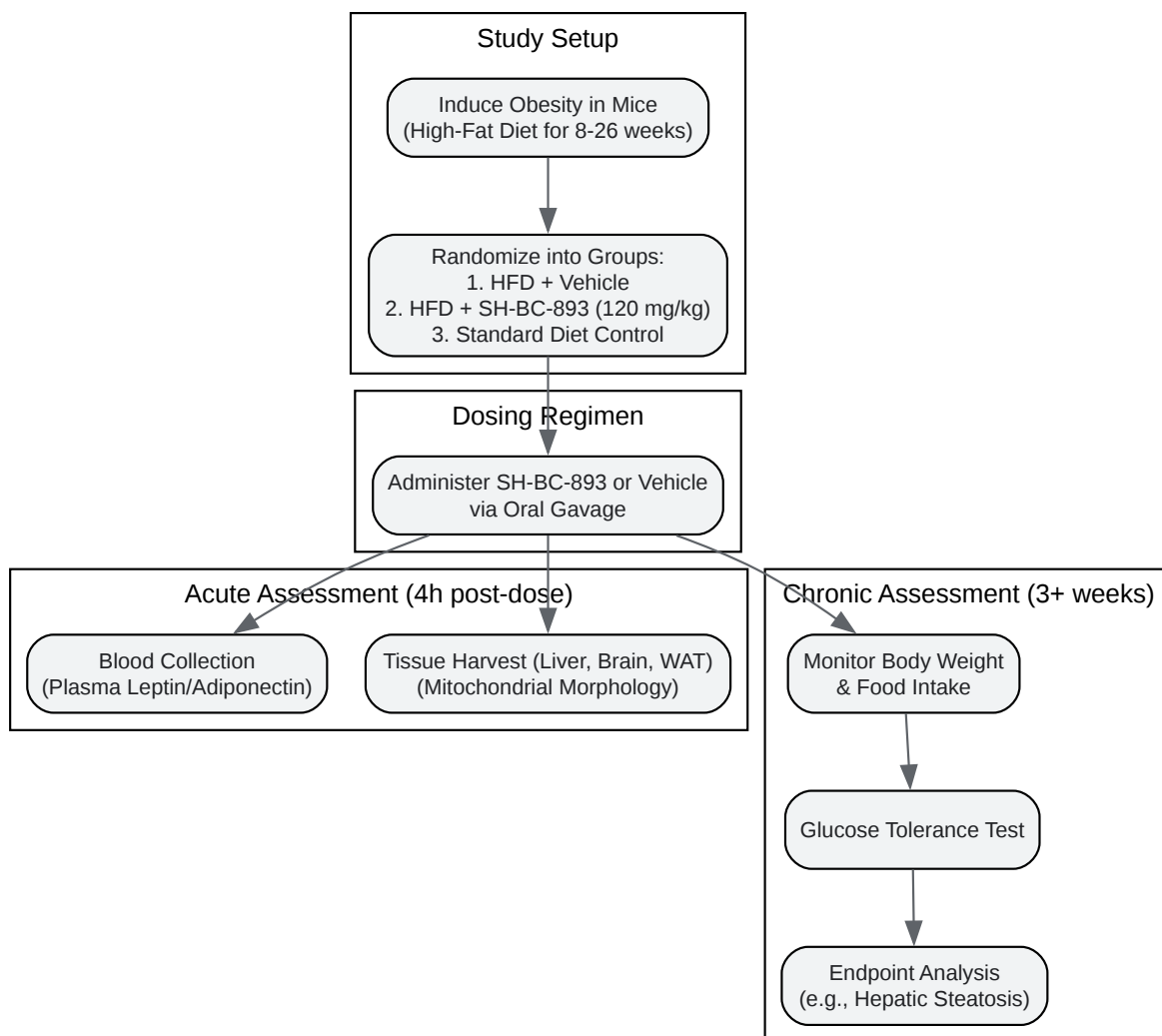
- **Activation of PP2A and Disruption of Endolysosomal Trafficking:** SH-BC-893 activates Protein Phosphatase 2A (PP2A).^{[1][2]} This leads to the mislocalization of the lipid kinase PIKfyve and its product PI(3,5)P2, which in turn disrupts endolysosomal trafficking and

blocks lysosomal fusion events necessary for the degradation of macromolecules from autophagy and macropinocytosis.[1][2]

- **Inhibition of Ceramide-Induced Mitochondrial Fission:** A key consequence of its impact on intracellular trafficking is the inhibition of ceramide-induced mitochondrial fission. It blocks the recruitment of Dynamin-related protein 1 (DRP1) to the mitochondria.[3][4] This is achieved by inhibiting the PIKfyve pathway and inactivating the ARF6 GTPase, both of which are crucial for DRP1 recruitment.[3][4] By preventing mitochondrial fragmentation, SH-BC-893 preserves mitochondrial function and prevents downstream endoplasmic reticulum (ER) stress.[3]
- **Downregulation of Nutrient Transporters:** As a sphingolipid analog, SH-BC-893 triggers the internalization of cell surface nutrient transporters, effectively starving cancer cells of essential nutrients.[1][6]

The combined effect of blocking both extracellular and intracellular nutrient sources and preserving mitochondrial integrity makes SH-BC-893 a potent agent against highly anabolic cancer cells and a promising therapeutic for metabolic disorders.[1][2]





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References

- 1. Targeting cancer metabolism by simultaneously disrupting parallel nutrient access pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. embopress.org [embopress.org]
- 3. Drug-like sphingolipid SH-BC-893 opposes ceramide-induced mitochondrial fission and corrects diet-induced obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. embopress.org [embopress.org]
- 5. realpeptides.co [realpeptides.co]
- 6. cancer-research-network.com [cancer-research-network.com]
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